

The Biological Activity of Clavariopsin A and Its Analogs: A Technical Guide

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Compound of Interest

Compound Name: *Clavariopsin A*

Cat. No.: *B15565320*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Clavariopsin A, a cyclic depsipeptide isolated from the aquatic hyphomycete *Clavariopsis aquatica*, and its subsequently discovered analogs, Clavariopsins B-I, have emerged as a promising class of natural products with potent biological activity.^{[1][2][3]} This technical guide provides a comprehensive overview of the known biological activities of these compounds, with a focus on their antifungal properties. It consolidates quantitative data, details experimental methodologies, and visualizes potential mechanisms of action to serve as a valuable resource for researchers in the fields of natural product chemistry, mycology, and drug discovery.

Antifungal Activity

The most well-documented biological activity of **Clavariopsin A** and its analogs is their potent antifungal effect against a range of plant pathogenic fungi.

Quantitative Antifungal Activity Data

The antifungal efficacy of Clavariopsins A-I has been primarily evaluated using the paper disk diffusion method, with the results expressed as the Minimum Inhibitory Dose (MID) in micrograms per disk ($\mu\text{g/disk}$). A lower MID value indicates higher antifungal potency. The available data is summarized in the table below.

Compound	Botrytis cinerea (MID, μ g/disk)	Magnaporthe oryzae (MID, μ g/disk)	Colletotrichum orbiculare (MID, μ g/disk)	Fusarium oxysporum (MID, μ g/disk)	Alternaria alternata (MID, μ g/disk)	Aspergillus niger (MID, μ g/disk)
Clavariopsis A	1	0.1	1	3	1	1
Clavariopsis B	1	0.1	1	3	1	1
Clavariopsis C	3	0.3	3	10	3	3
Clavariopsis D	1	0.1	1	3	1	1
Clavariopsis E	1	0.1	1	3	1	1
Clavariopsis F	1	0.1	1	3	1	1
Clavariopsis G	1	0.1	1	3	1	1
Clavariopsis H	0.3	0.03	0.3	1	0.3	0.3
Clavariopsis I	0.3	0.03	0.3	1	0.3	0.3

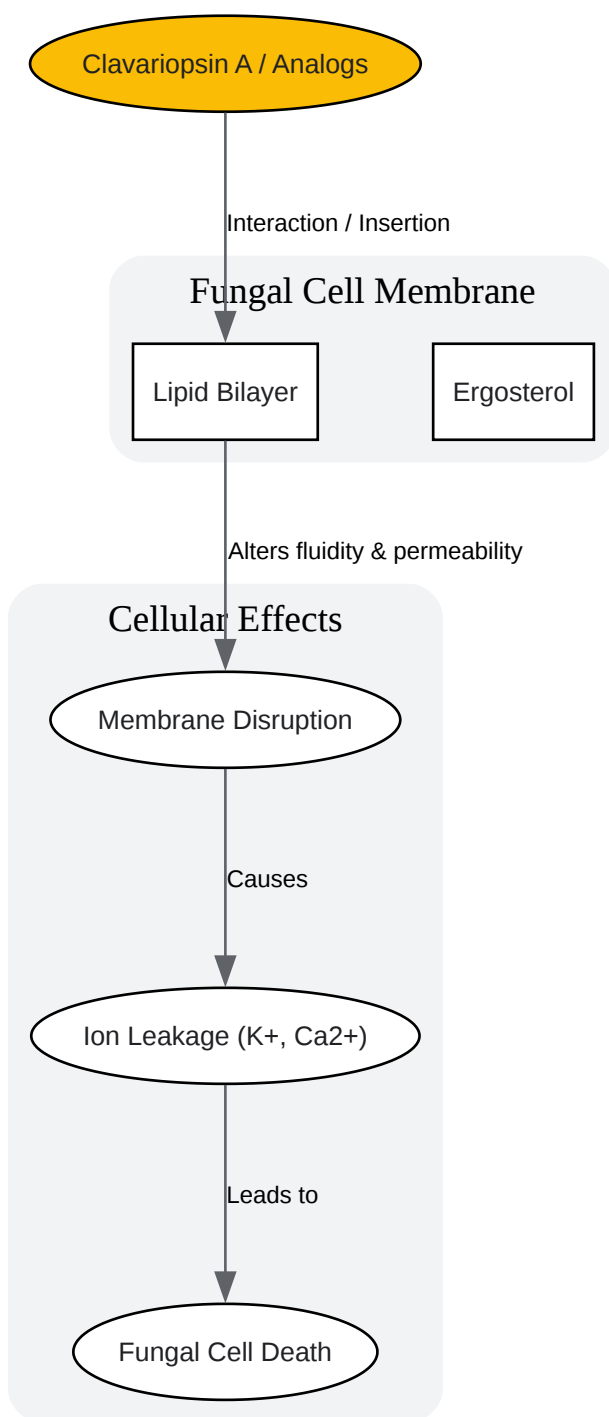
Data sourced from Soe et al., 2019.[\[3\]](#)

In addition to inhibiting fungal growth, clavariopsins have been observed to induce hyphal swelling in *Aspergillus niger* at minimum effective doses ranging from 0.3 to 3 μ g/disk .[\[3\]](#)

Experimental Protocol: Antifungal Paper Disk Diffusion Assay

The following protocol outlines the paper disk diffusion method used to determine the Minimum Inhibitory Dose (MID) of **Clavariopsin A** and its analogs against filamentous fungi.





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- To cite this document: BenchChem. [The Biological Activity of Clavariopsin A and Its Analogs: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565320#biological-activity-of-clavariopsin-a-and-its-analogs]

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